

# SF-22 gene expression modulation

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## Compound of Interest

Compound Name: SF-22

Cat. No.: B1663071

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## References

- 1. The SM 22 promoter directs tissue-specific expression in arterial but not in venous or visceral smooth muscle cells in transgenic mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. genecards.org [genecards.org]
- 3. IGSF22 immunoglobulin superfamily member 22 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 4. biorxiv.org [biorxiv.org]
- 5. USP22 promotes development of lung adenocarcinoma through ubiquitination and immunosuppression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Interleukin-22: immunobiology and pathology - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
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